

Side reactions of "Iodomethyl isopropyl carbonate" with nucleophiles

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Compound of Interest

Compound Name: Iodomethyl isopropyl carbonate

Cat. No.: B3050426

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Technical Support Center: Iodomethyl Isopropyl Carbonate

Welcome to the technical support guide for **Iodomethyl Isopropyl Carbonate** (IMIC). This resource is designed for researchers, scientists, and drug development professionals to navigate the complexities of using this potent electrophile. IMIC is an invaluable reagent for introducing the isopropoxyloxycarbonyloxymethyl (iPOCM) moiety, a common strategy in prodrug synthesis to enhance properties like solubility and bioavailability.^{[1][2]} However, its high reactivity necessitates a nuanced understanding to mitigate side reactions.

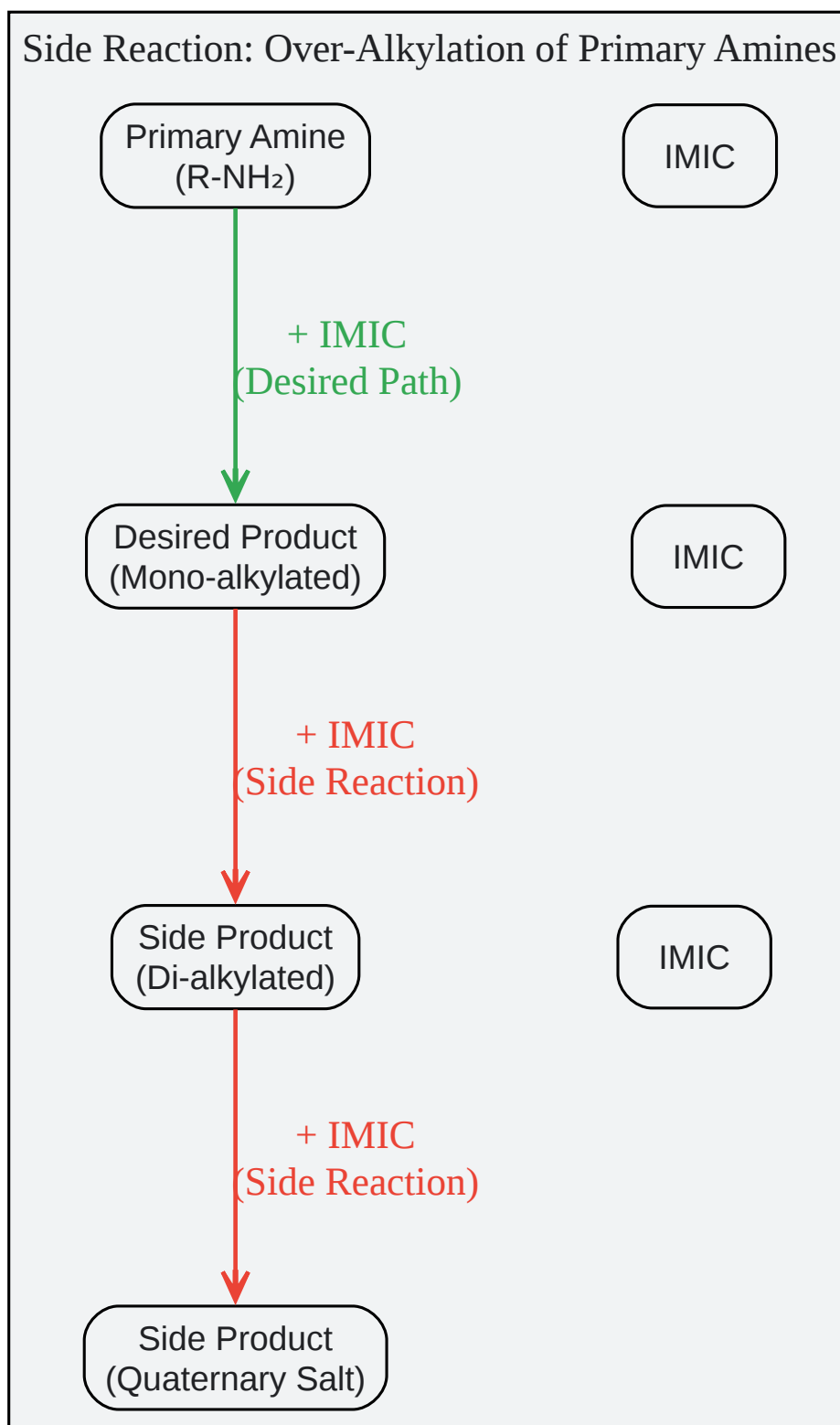
This guide provides in-depth, field-proven insights in a direct question-and-answer format to address the specific challenges you may encounter during your experiments.

Core Concepts: Understanding the Reactivity of IMIC

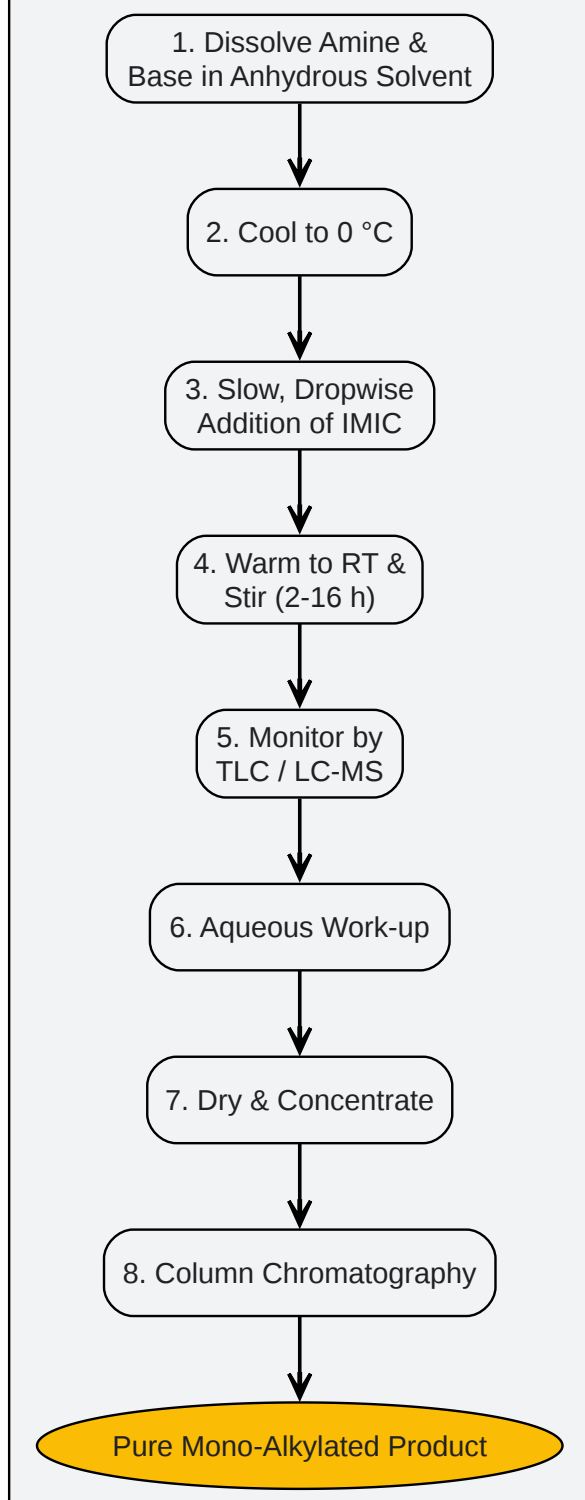
Iodomethyl isopropyl carbonate is a primary alkyl iodide, making it an excellent substrate for bimolecular nucleophilic substitution (S_N2) reactions.^[3] The core mechanism involves a backside attack by a nucleophile on the electrophilic methylene carbon, displacing the iodide ion, which is an excellent leaving group.^{[4][5]} The success of this reaction hinges on maximizing the rate of the desired S_N2 pathway while minimizing competing side reactions.

General SN2 Reaction with IMIC

Side Reaction: Over-Alkylation of Primary Amines



Experimental Workflow for N-Alkylation



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